

Solubility of 1-Bromo-4-nitrobenzene-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **1-Bromo-4-nitrobenzene-d4**

Cat. No.: **B561865**

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This technical guide provides a comprehensive overview of the solubility of **1-Bromo-4-nitrobenzene-d4** in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their studies. This document compiles available qualitative solubility data, outlines a general experimental protocol for quantitative solubility determination, and presents logical workflows for solubility assessment.

Introduction

1-Bromo-4-nitrobenzene-d4 is a deuterated analog of 1-bromo-4-nitrobenzene, a compound often used as an intermediate in organic synthesis. The incorporation of deuterium isotopes can be valuable in metabolic studies and for enhancing the pharmacokinetic properties of drug candidates. Understanding the solubility of this compound in different organic solvents is crucial for its handling, purification, and use in various experimental settings. While specific quantitative solubility data for the deuterated compound is not readily available in published literature, its solubility profile is expected to be very similar to its non-deuterated counterpart.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromo-4-nitrobenzene-d4** and its non-deuterated analog is presented in Table 1.

Property	1-Bromo-4-nitrobenzene-d4	1-Bromo-4-nitrobenzene
CAS Number	350820-19-8	586-78-7
Molecular Formula	C ₆ D ₄ BrNO ₂	C ₆ H ₄ BrNO ₂
Molecular Weight	206.03 g/mol	202.01 g/mol
Appearance	Pale yellow solid	Light yellow crystalline powder
Melting Point	128-129 °C	124-126 °C
Boiling Point	Not available	255-256 °C

Solubility Profile

Qualitative Solubility Data

Based on available information, the qualitative solubility of **1-Bromo-4-nitrobenzene-d4** and 1-Bromo-4-nitrobenzene in various organic solvents is summarized in Table 2. The principle of "like dissolves like" suggests that this relatively non-polar aromatic compound will be soluble in a range of common organic solvents and insoluble in water.

Solvent Class	Solvent	1-Bromo-4-nitrobenzene-d4	1-Bromo-4-nitrobenzene
Alcohols	Methanol	Soluble[1]	Soluble
Ethanol	Soluble[1]	Soluble, especially when hot[2][3][4]	
Ketones	Acetone	Soluble[1]	Soluble
Esters	Ethyl Acetate	Soluble[1]	Soluble
Halogenated	Dichloromethane	Soluble[1]	Soluble
Chloroform	Soluble[1]	Soluble[5][6][7]	
Aromatic	Toluene	-	Soluble
Benzene	-	Soluble[4]	
Ethers	Diethyl Ether	-	Soluble[2][4][8]
Aqueous	Water	-	Insoluble[2][3][4][5][9]

Note: A dash (-) indicates that no specific data was found in the search results.

Quantitative Solubility Data

As of the date of this guide, no specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **1-Bromo-4-nitrobenzene-d4** in organic solvents has been found in the reviewed literature. To obtain precise solubility values, experimental determination is necessary.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of **1-Bromo-4-nitrobenzene-d4** in an organic solvent using the isothermal shake-flask method. This method is widely accepted and can be adapted from OECD Guideline 105 for determining the solubility of substances.

Materials and Equipment

- **1-Bromo-4-nitrobenzene-d4** (high purity)

- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.1 mg)
- Glass vials with screw caps
- Constant temperature water bath or incubator with shaker
- Vortex mixer
- Centrifuge
- Syringes and solvent-compatible membrane filters (e.g., 0.22 μ m PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, or NMR)

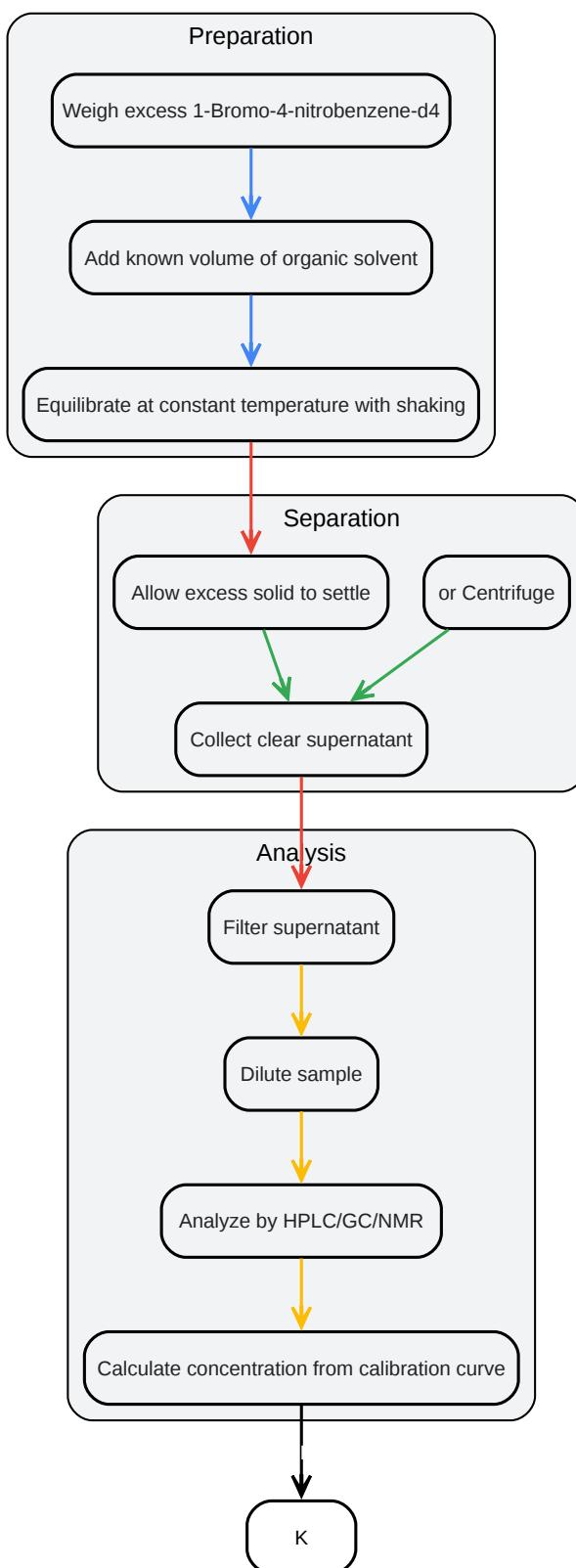
Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **1-Bromo-4-nitrobenzene-d4** to a glass vial.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vial and place it in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Shake the mixture for a sufficient period to allow equilibrium to be reached (typically 24-48 hours). A preliminary study can be conducted to determine the time to reach equilibrium by taking measurements at different time points (e.g., 24, 48, and 72 hours).
- Phase Separation:
 - After the equilibration period, allow the vial to stand undisturbed at the same constant temperature for at least 24 hours to allow the excess solid to settle.

- Alternatively, centrifuge the vial at a controlled temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a solvent-compatible membrane filter into a pre-weighed volumetric flask to remove any undissolved microparticles.
 - Record the exact volume of the filtered solution.
 - Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted solution using a pre-validated analytical method (e.g., HPLC-UV).
 - Prepare a calibration curve using standard solutions of **1-Bromo-4-nitrobenzene-d4** of known concentrations in the same solvent.
 - Determine the concentration of the saturated solution from the calibration curve, taking into account the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L, at the specified temperature.
 - The experiment should be performed in triplicate to ensure the reliability of the results.

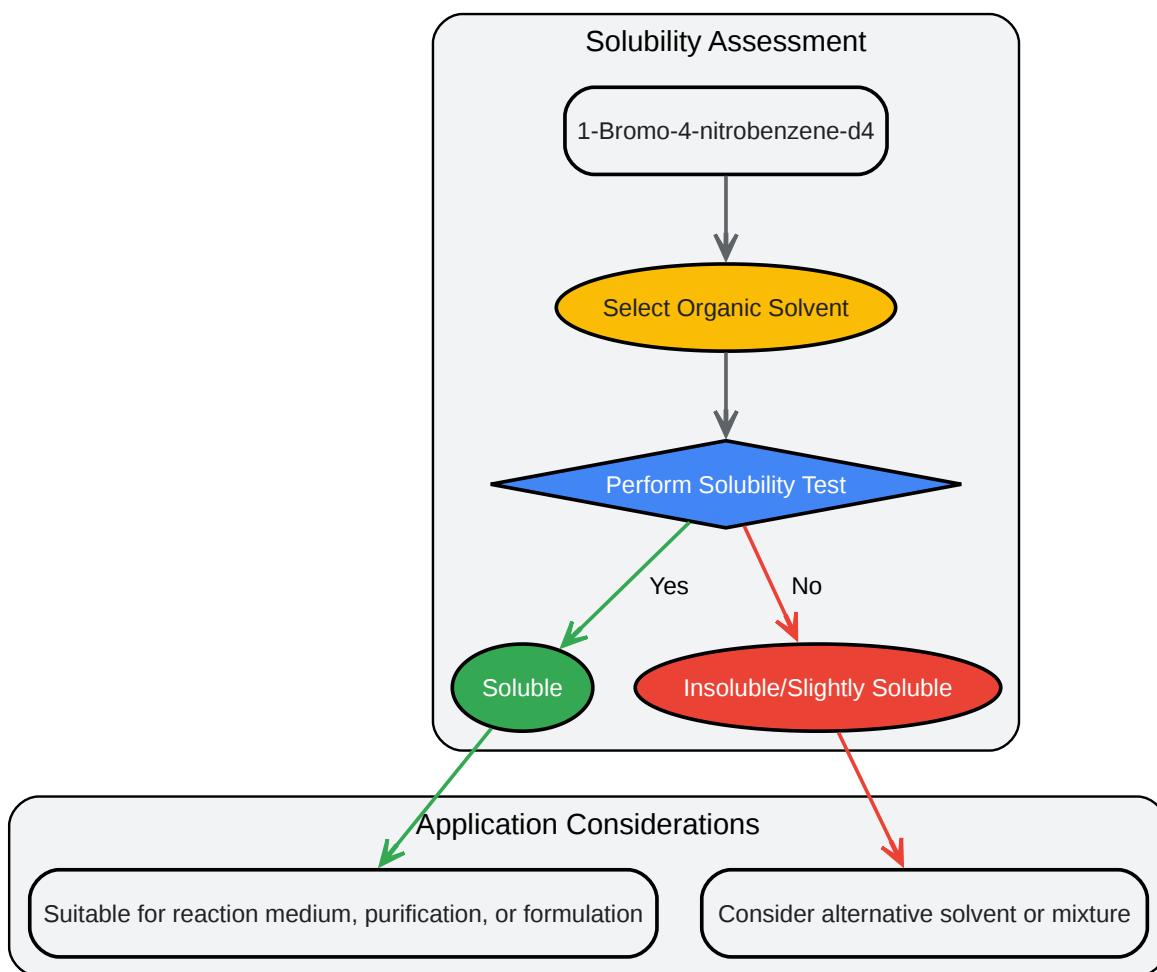
Visualizations

The following diagrams illustrate the logical workflow for determining and analyzing the solubility of **1-Bromo-4-nitrobenzene-d4**.



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Caption: Experimental workflow for solubility determination.



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Caption: Logical relationship for solubility assessment.

Conclusion

This technical guide has summarized the available solubility information for **1-Bromo-4-nitrobenzene-d4** in common organic solvents. While qualitative data indicates good solubility in many non-polar and polar aprotic solvents, there is a clear need for quantitative data to be experimentally determined for specific applications. The provided experimental protocol offers a robust framework for researchers to obtain this critical data. The logical workflows presented can aid in the systematic assessment and application of solubility information in a research and development setting. For professionals in drug development, accurate solubility data is

paramount for formulation, in-vitro and in-vivo testing, and ensuring the overall quality and efficacy of deuterated compounds.

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